

Personal protective equipment for handling BMS-310705

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Compound of Interest

Compound Name: BMS 310705

Cat. No.: B15567596

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Essential Safety and Handling Guide for BMS-310705

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the handling of BMS-310705. As a potent, biologically active small molecule and an analogue of the cytotoxic agent Epothilone B, BMS-310705 should be handled with a high degree of caution, treating it as potentially hazardous. The following procedures are designed to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when handling BMS-310705. The specific PPE required will vary depending on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. Gloves: Two pairs of nitrile gloves (double-gloving), changed immediately upon contamination. Eye Protection: Chemical splash goggles to ensure a complete seal around the eyes. Lab Coat: A dedicated, disposable, or non-absorbent lab coat. Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood.
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield if there is a significant risk of splashing. Lab Coat: Standard laboratory coat. Ventilation: Work should be conducted in a chemical fume hood.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: All cell culture work should be performed in a Class II biological safety cabinet to maintain sterility and protect the user.
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan

A clear and concise operational plan is crucial for the safe management of BMS-310705 within the laboratory.

Designated Area: All work with BMS-310705, from handling the solid compound to preparing solutions and conducting experiments, should be carried out in a designated and clearly marked area within the laboratory.

Fume Hood Usage: All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood to minimize the risk of inhalation.

Contamination Prevention:

- Use dedicated spatulas, glassware, and other equipment.
- If dedicated equipment is not feasible, all equipment must be thoroughly decontaminated after use.
- Cover work surfaces with absorbent, disposable liners.

Personal Hygiene:

- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Avoid eating, drinking, or applying cosmetics in the designated work area.

Disposal Plan

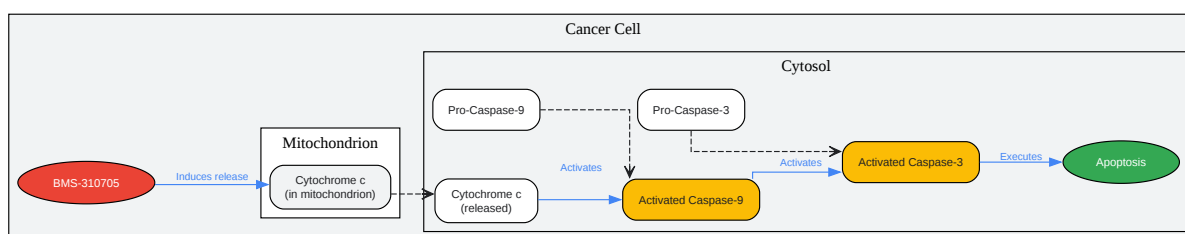
All waste contaminated with BMS-310705 must be treated as hazardous waste.

- **Solid Waste:** Collect in a dedicated, clearly labeled, and sealed hazardous waste container. This includes contaminated gloves, bench liners, and disposable lab coats.
- **Liquid Waste:** Collect in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Contaminated Sharps:** Dispose of in a puncture-resistant sharps container that is clearly labeled for hazardous chemical waste.

Note: All disposal must be in strict accordance with local, state, and federal regulations.

Signaling Pathway

BMS-310705 induces apoptosis through the mitochondrial-mediated pathway.[1][2] This process involves the release of cytochrome c from the mitochondria, which then activates a cascade of caspases, ultimately leading to programmed cell death.[1][2]



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Caption: Mitochondrial-mediated apoptosis pathway induced by BMS-310705.

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References

- 1. Apoptotic pathways of epothilone BMS 310705 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medscape.com [medscape.com]
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